

Oxalic Acid Dihydrate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Oxalic acid dihydrate

Cat. No.: B166457

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For immediate reference, the CAS number for **Oxalic Acid Dihydrate** is 6153-56-6.^{[1][2][3][4][5][6]} This guide provides an in-depth overview of the safety information, properties, and handling protocols for **oxalic acid dihydrate**, tailored for research, scientific, and drug development professionals.

Safety Data Sheet Summary

The following tables summarize the critical safety and property data for **oxalic acid dihydrate**, compiled from various safety data sheets.

Physical and Chemical Properties

Property	Value
Chemical Formula	$C_2H_2O_4 \cdot 2H_2O$ [3]
Molar Mass	126.07 g/mol [3][4][5]
Appearance	White crystalline powder[5][7]
Odor	Odorless[7]
Melting Point	98 - 102 °C / 208.4 - 215.6 °F[7]
pH	1.3 (0.1M aqueous solution)[7]
Vapor Pressure	21.5 mbar @ 50 °C[7]
Solubility in Water	140 g/L[5]
Density	1.60 g/cm ³ [5]

Hazard Identification and Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed[1][2][8]
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin[1][3]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[1][2][3][8]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	May cause damage to organs (Kidney, Liver) through prolonged or repeated exposure[2][7]

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[7] Remove contact lenses, if present and easy to do. Continue rinsing.[1][8][9] Immediately call a poison center or doctor.[1][8][9]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes.[2] Take off contaminated clothing and wash it before reuse.[3][9] If skin irritation persists, call a physician.[2]
Ingestion	Rinse mouth with water.[1][8] Drink plenty of water.[2] Do not induce vomiting. Call a physician or poison control center immediately.[8]
Inhalation	Move to fresh air.[2][8] If not breathing, give artificial respiration.[2] Get medical attention if symptoms occur.[2]

Experimental Protocols: Safe Handling and Emergency Procedures

Detailed methodologies for the safe handling and emergency response involving **oxalic acid dihydrate** are critical for laboratory safety.

Personal Protective Equipment (PPE) Protocol

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[2] Ensure that eyewash stations and safety showers are close to the workstation location.[2]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin exposure.[1][2]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

[\[2\]](#)[\[7\]](#)

Spill Response Protocol

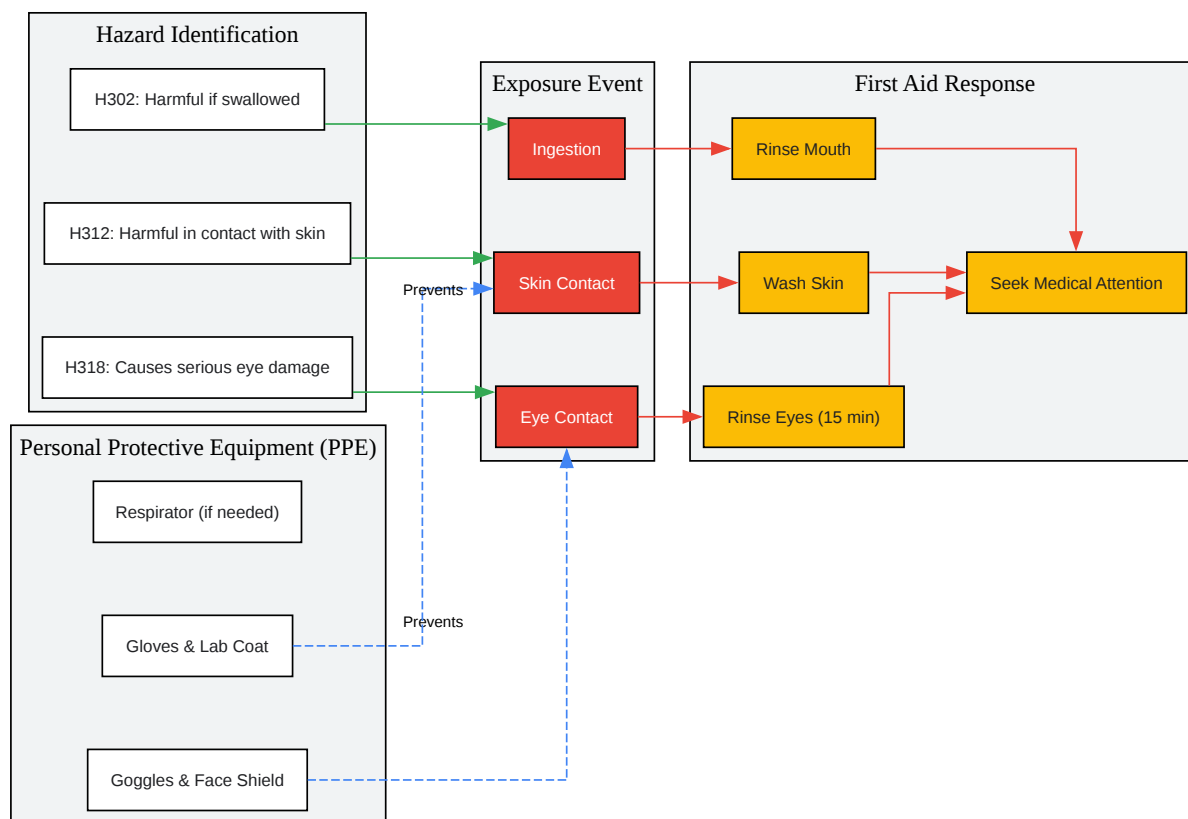
- Ventilation and Evacuation: Ensure adequate ventilation.[\[2\]](#) In case of a large spill, evacuate the area.
- Containment: Sweep up and shovel the spilled material into suitable containers for disposal. [\[2\]](#) Avoid generating dust.[\[2\]](#)
- Cleaning: After material pickup, clean the spill area with water.
- Disposal: Dispose of the waste material in accordance with local, regional, and national regulations.[\[8\]](#)[\[9\]](#)

Firefighting Protocol

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[2\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[8\]](#)
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).[\[2\]](#)

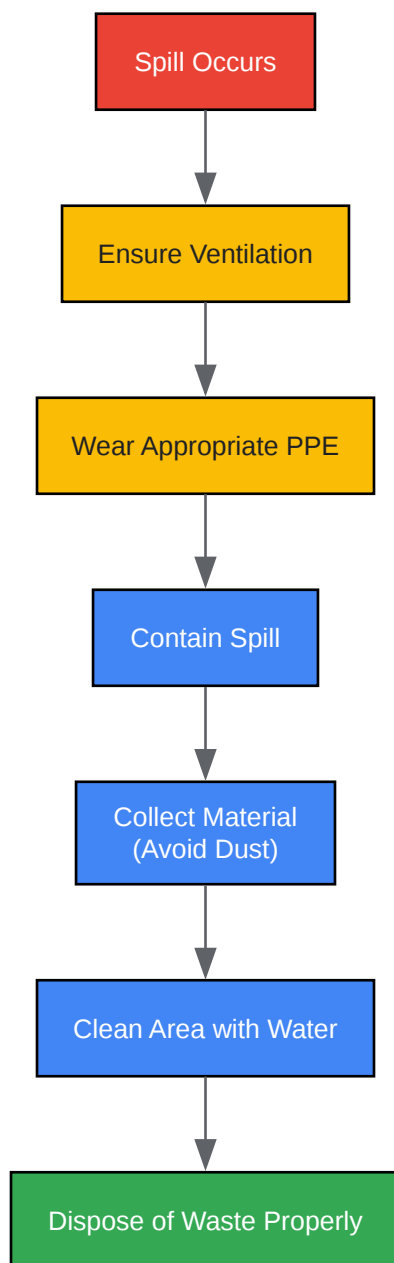
Visualizing Safety Procedures

The following diagrams illustrate key safety-related workflows and logical relationships for handling **oxalic acid dihydrate**.



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Caption: Hazard and First Aid Response Workflow for **Oxalic Acid Dihydrate**.



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Caption: Step-by-step protocol for handling spills of **oxalic acid dihydrate**.

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References

- 1. carlroth.com:443 [carlroth.com:443]
- 2. fishersci.com [fishersci.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. Oxalic acid dihydrate - Oxalic acid dihydrate, Ethanedioic acid dihydrate [sigmaaldrich.com]
- 5. gfschemicals.com [gfschemicals.com]
- 6. Oxalic acid dihydrate, 98% | Fisher Scientific [fishersci.ca]
- 7. westliberty.edu [westliberty.edu]
- 8. boremco.com [boremco.com]
- 9. valudor.com [valudor.com]
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